

Ailancoumarin E: A Comprehensive Spectroscopic and Methodological Guide

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Compound of Interest

Compound Name: Ailancoumarin E

Cat. No.: B15574826

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This technical guide provides a detailed overview of the spectroscopic data for **Ailancoumarin E**, a natural product isolated from the plant *Ailanthus altissima*. This document includes tabulated NMR, IR, and MS data, comprehensive experimental protocols for its isolation and characterization, and a visual representation of the analytical workflow. **Ailancoumarin E**, also known as Altissimacoumarin E, belongs to the coumarin class of compounds, which are of significant interest in medicinal chemistry due to their diverse biological activities.

Spectroscopic Data

The structural elucidation of **Ailancoumarin E** was achieved through a combination of spectroscopic techniques. The following tables summarize the key data obtained from Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectra were recorded on a Bruker Avance 500 spectrometer (500 MHz for ^1H and 125 MHz for ^{13}C) in deuterated chloroform (CDCl_3). Chemical shifts (δ) are reported

in parts per million (ppm) relative to the solvent peak, and coupling constants (J) are in Hertz (Hz).

Table 1: ¹H NMR Spectroscopic Data for **Ailancoumarin E** (500 MHz, CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
3	6.23	d	9.5
4	7.61	d	9.5
5	6.54	s	
1'	4.60	d	6.5
2'	5.51	t	6.5
4'	2.10	m	
5'	2.10	m	
6'	5.08	t	7.0
8'	1.75	s	
9'	1.67	s	
10'	1.59	s	
6-OCH ₃	3.89	s	

| 8-OCH₃ | 4.01 | s | |

Table 2: ¹³C NMR Spectroscopic Data for **Ailancoumarin E** (125 MHz, CDCl₃)

Position	δ (ppm)
2	160.8
3	113.2
4	143.5
4a	111.9
5	102.8
6	145.2
7	143.0
8	142.1
8a	140.0
1'	69.8
2'	119.5
3'	142.0
4'	39.6
5'	26.3
6'	123.8
7'	132.0
8'	25.7
9'	17.7
10'	16.5
6-OCH ₃	61.8

| 8-OCH₃ | 56.3 |

Infrared (IR) and Mass Spectrometry (MS) Data

The IR spectrum was obtained on a Nicolet 5700 FT-IR spectrometer. The high-resolution mass spectrum (HR-ESI-MS) was recorded on an Agilent 6210 TOF mass spectrometer.

Table 3: IR and MS Spectroscopic Data for **Ailancoumarin E**

Technique	Data
IR (KBr, cm^{-1})	3448, 2924, 1728, 1610, 1573, 1458, 1383, 1275, 1128

| HR-ESI-MS | m/z 381.1625 $[\text{M}+\text{Na}]^+$ (calculated for $\text{C}_{20}\text{H}_{26}\text{O}_6\text{Na}$, 381.1627) |

Experimental Protocols

The following sections detail the methodologies employed for the extraction, isolation, and spectroscopic analysis of **Ailancoumarin E** from *Ailanthus altissima*.

Plant Material and Extraction

The stem bark of *Ailanthus altissima* was collected and air-dried. The dried material was then ground into a coarse powder. This powder was extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude residue.

Isolation of Ailancoumarin E

The crude ethanol extract was suspended in water and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol. The ethyl acetate fraction, which showed promising activity in preliminary screenings, was subjected to further purification.

This fraction was chromatographed on a silica gel column, eluting with a gradient of petroleum ether and ethyl acetate. Fractions were collected and monitored by thin-layer chromatography (TLC). Fractions containing compounds with similar TLC profiles were combined. The combined fractions containing **Ailancoumarin E** were further purified by repeated column chromatography over silica gel and preparative TLC to yield the pure compound.

Spectroscopic Analysis

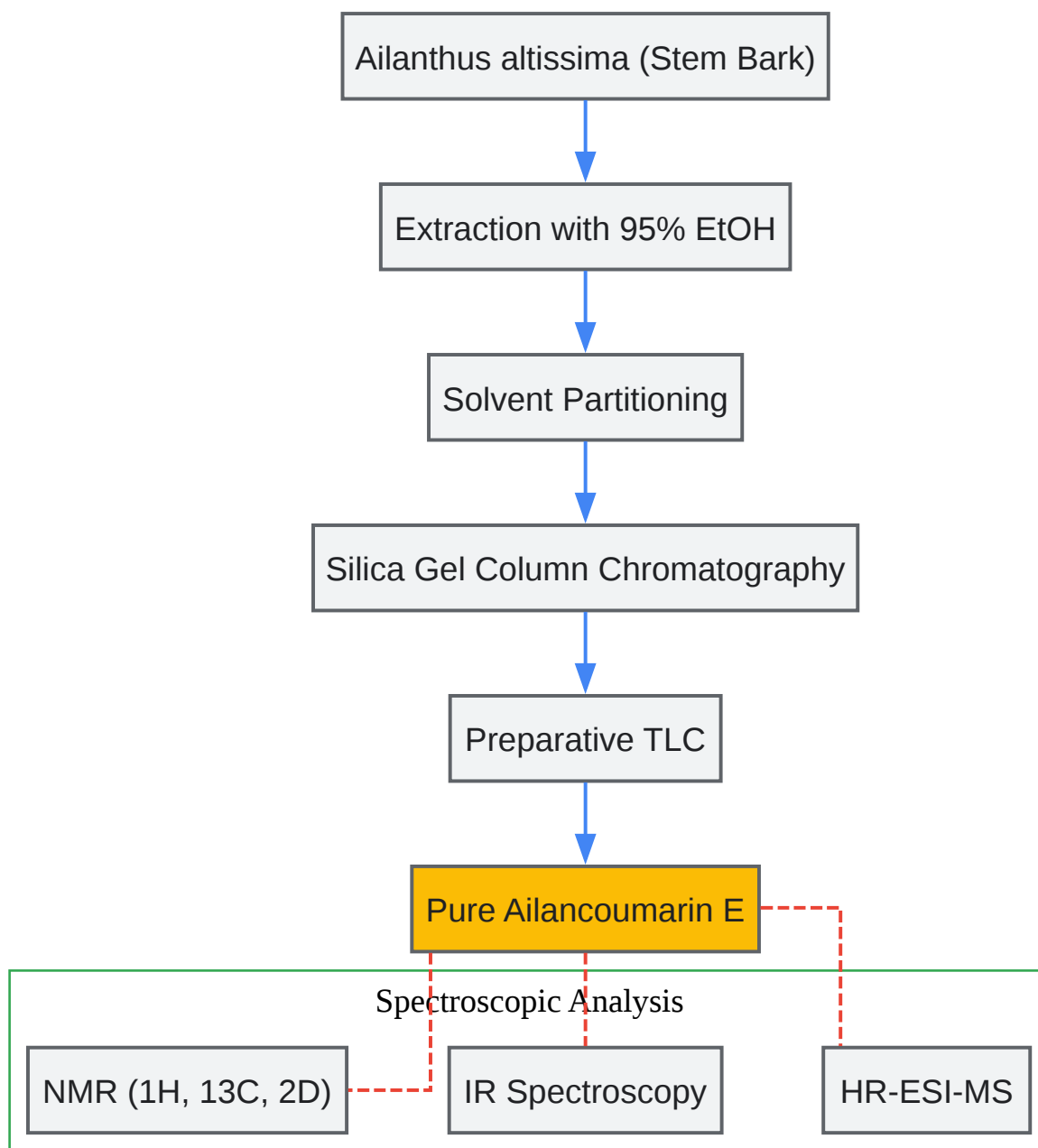
Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectra, along with 2D NMR experiments (COSY, HSQC, and HMBC), were recorded on a Bruker Avance 500 spectrometer. Samples were dissolved in deuterated chloroform (CDCl_3), and chemical shifts were referenced to the residual solvent signals.

Infrared (IR) Spectroscopy: The IR spectrum was recorded on a Nicolet 5700 FT-IR spectrometer using potassium bromide (KBr) pellets.

Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on an Agilent 6210 Time-of-Flight (TOF) mass spectrometer in positive ion mode.

Visualizing the Workflow

The following diagram illustrates the general experimental workflow for the isolation and spectroscopic characterization of **Ailancoumarin E**.



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Caption: Experimental workflow for **Ailancoumarin E**.

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